

Technical Guide: n-Propyl Acrylate

Physicochemical Identifiers

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Compound of Interest

Compound Name: *n*-Propyl acrylate

Cat. No.: B1585251

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This document provides core physicochemical data for **n-propyl acrylate**, a monomer used in the synthesis of polymers for various applications, including coatings, adhesives, and textiles.

Physicochemical Data

The fundamental identifiers for **n-propyl acrylate** are its CAS (Chemical Abstracts Service) number and its molecular weight. These values are crucial for substance identification, chemical reactions, and safety management. The CAS number is a unique numerical identifier assigned to a single chemical substance.^[1] The molecular weight is the mass of one mole of the substance, calculated from the atomic weights of its constituent atoms.

The data for **n-propyl acrylate** are summarized in the table below.

Identifier	Value	Unit
CAS Number	925-60-0	N/A
Molecular Weight	114.14	g/mol
Molecular Formula	C6H10O2	N/A

Table 1: Core Physicochemical Identifiers for **n-Propyl Acrylate**. Data sourced from multiple chemical databases.^{[2][3][4][5][6]}

Methodology for Determination

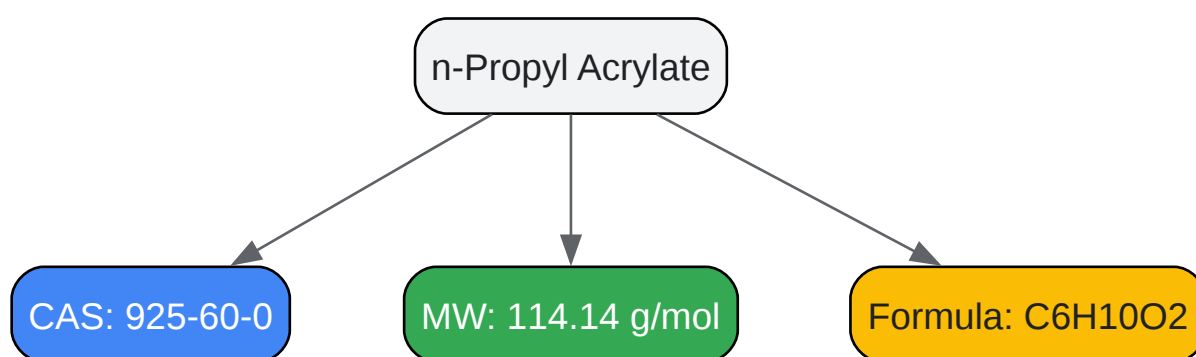
CAS Number Assignment: The CAS Registry Number® is assigned by the Chemical Abstracts Service, a division of the American Chemical Society. This process is administrative and based on the unique molecular structure of the compound. It does not involve an experimental protocol but rather a review of the substance's chemical identity to ensure a unique entry in the CAS REGISTRY® database.

Molecular Weight Calculation: The molecular weight of **n-propyl acrylate** (C₆H₁₀O₂) is calculated based on the standard atomic weights of its constituent elements: Carbon (C), Hydrogen (H), and Oxygen (O).

- Calculation: (6 * Atomic Weight of C) + (10 * Atomic Weight of H) + (2 * Atomic Weight of O)
- Using standard atomic weights (C ≈ 12.011 u, H ≈ 1.008 u, O ≈ 15.999 u), the molecular weight is determined to be approximately 114.14 g/mol. [2][4][5] This is a theoretical calculation and does not require a specific experimental protocol, though techniques like mass spectrometry can experimentally confirm this value.

Logical Relationship Diagram

The following diagram illustrates the hierarchical relationship between the chemical compound and its primary identifiers.



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Diagram of **n-Propyl Acrylate** and its core identifiers.

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References

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- 2. n-Propyl acrylate [webbook.nist.gov]
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